

strategies to improve the solubility of 2,5-Dihydrophenylalanine

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Compound of Interest

Compound Name: 3-(2,5-Cyclohexadienyl)-L-alanine

Cat. No.: B1260047

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Technical Support Center: 2,5-Dihydrophenylalanine Solubility

Disclaimer: Specific experimental solubility data for 2,5-Dihydrophenylalanine is limited in publicly available literature. The following guidance is based on the general principles of amino acid and aromatic compound solubility and is intended to provide researchers with a rational approach to improving the solubility of this compound.

Troubleshooting Guide: Common Solubility Issues

This guide addresses frequent problems encountered when trying to dissolve 2,5-Dihydrophenylalanine.

Problem	Possible Cause	Suggested Solution
Compound is poorly soluble in neutral water.	2,5-Dihydrophenylalanine, like other amino acids, likely exists as a zwitterion at its isoelectric point (pI), where it has minimal solubility.[1]	Adjust the pH of the solution to be at least 2 pH units above or below the predicted pI. This will shift the equilibrium towards the more soluble cationic or anionic form.
Precipitation occurs when mixing with other components.	The addition of other solutes (e.g., salts, buffers) can alter the ionic strength or pH of the solution, causing the compound to crash out.	Ensure pH compatibility of all components. Consider using a cosolvent system to maintain solubility.
Oily film or globules form instead of dissolving.	This may indicate that the compound has low polarity and is not readily wetted by the aqueous solvent.	The use of a small percentage of a water-miscible organic cosolvent (e.g., ethanol, DMSO) can help to solvate the molecule.[2][3]
Dissolution is very slow.	The dissolution rate may be limited by the particle size of the solid material.	Increase the surface area by micronization (reducing particle size) of the solid compound before attempting to dissolve it.[4]

Frequently Asked Questions (FAQs)

1. What is the expected aqueous solubility of 2,5-Dihydrophenylalanine?

While specific data is not readily available, its structural analog, Phenylalanine, has a water solubility of about 14.11 g/L at 25°C.[5] 2,5-Dihydrophenylalanine's solubility is expected to be in a similar range but could be influenced by the dihydrophenyl ring. Like phenylalanine, it possesses both hydrophilic (amino and carboxyl groups) and hydrophobic (the cyclic ring) moieties, which govern its solubility.[6][7]

2. How does pH affect the solubility of 2,5-Dihydrophenylalanine?

The solubility of amino acids is highly dependent on pH.[8]

- At its isoelectric point (pI): The molecule is zwitterionic (net charge of zero), leading to strong intermolecular electrostatic interactions and minimal solubility.
- At low pH (acidic conditions): The carboxyl group is protonated, and the amino group is protonated, resulting in a net positive charge (cationic form). This charged species is generally more soluble in water.
- At high pH (basic conditions): The amino group is deprotonated, and the carboxyl group is deprotonated, resulting in a net negative charge (anionic form). This charged species is also typically more soluble in water.

A significant increase in solubility is often observed when the pH is adjusted away from the pI.
[1]

3. What cosolvents can be used to improve the solubility of 2,5-Dihydrophenylalanine?

For poorly soluble drugs, the use of cosolvents is a common strategy to enhance solubility.[2]
[3] Water-miscible organic solvents can be effective.

- Commonly used cosolvents: Ethanol, propylene glycol, polyethylene glycol (PEG), and dimethyl sulfoxide (DMSO).[9][10]
- Mechanism: Cosolvents can reduce the polarity of the aqueous system, making it more favorable for solvating the less polar parts of the molecule, such as the dihydrophenyl ring.

4. Can salt formation improve the solubility of 2,5-Dihydrophenylalanine?

Yes, forming a salt is a highly effective method for increasing the solubility of ionizable compounds.[2]

- Acidic Salts: Reacting the basic amino group with a strong acid (e.g., HCl) will form a hydrochloride salt, which is typically much more water-soluble.
- Basic Salts: Reacting the acidic carboxyl group with a base (e.g., NaOH) will form a sodium salt, which also generally exhibits higher aqueous solubility.

5. Are there other advanced strategies to enhance solubility?

- **Prodrug Approach:** The molecule can be chemically modified into a more soluble prodrug form that, once administered, is converted back to the active compound.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- **Complexation:** The use of complexing agents, such as cyclodextrins, can encapsulate the hydrophobic portion of the molecule, thereby increasing its apparent water solubility.[\[4\]](#)
- **Amorphization:** Converting the crystalline solid form to an amorphous state can increase its apparent solubility and dissolution rate.[\[16\]](#) Co-amorphization with other amino acids can be a viable strategy.[\[16\]](#)
- **Metal Cation Complexation:** Divalent transition-metal cations like Cu^{2+} have been shown to enhance the solubility of aromatic amino acids through cation- π interactions.[\[17\]](#)[\[18\]](#)[\[19\]](#)

Quantitative Data Summary

Since direct quantitative data for 2,5-Dihydrophenylalanine is scarce, the following table provides solubility data for its parent compound, L-Phenylalanine, to serve as a reference point.

Solvent	Temperature (°C)	Solubility (g/L)	Reference
Water	0	9.97	[5]
Water	25	14.11	[5]
Water	50	21.87	[5]
Water	75	37.08	[5]
Water	100	68.9	[5]
Ethanol	-	Insoluble	[20]
Ethyl Ether	-	Insoluble	[20]
Benzene	-	Insoluble	[20]

Experimental Protocols

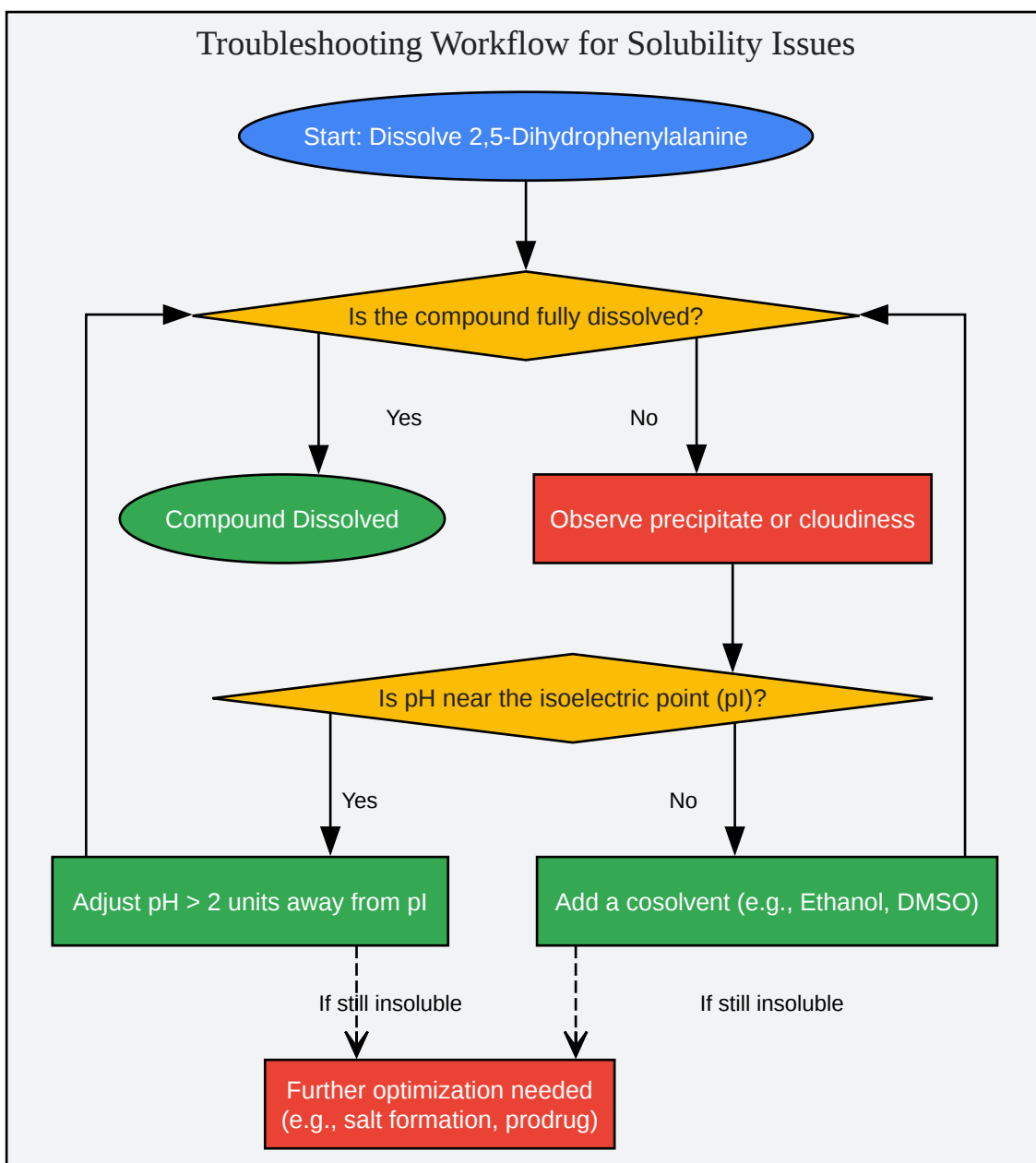
Protocol 1: Solubility Enhancement by pH Adjustment

- **Preparation of a Slurry:** Add a known excess amount of 2,5-Dihydrophenylalanine to a specific volume of purified water in a sealed container.
- **pH Titration:** While stirring vigorously, slowly add small aliquots of 1 M HCl or 1 M NaOH to the slurry.
- **Equilibration:** After each addition, allow the solution to equilibrate for a set period (e.g., 30 minutes) at a constant temperature.
- **Observation:** Visually inspect for the complete dissolution of the solid. The pH at which the compound fully dissolves is the pH at which the desired solubility is achieved.
- **Quantification (Optional):** To determine the exact solubility at a given pH, equilibrate the slurry for a longer period (e.g., 24 hours), then filter the solution to remove undissolved solid. Analyze the concentration of the dissolved compound in the filtrate using a suitable analytical method (e.g., HPLC-UV).

Protocol 2: Solubility Enhancement using a Cosolvent System

- **Solvent Selection:** Choose a water-miscible organic solvent in which 2,5-Dihydrophenylalanine is expected to have higher solubility (e.g., ethanol, DMSO).
- **Preparation of Cosolvent Mixtures:** Prepare a series of cosolvent-water mixtures with varying percentages of the organic solvent (e.g., 10%, 20%, 30% v/v).
- **Solubility Determination:** Add an excess amount of 2,5-Dihydrophenylalanine to each cosolvent mixture in a sealed container.
- **Equilibration:** Agitate the samples at a constant temperature until equilibrium is reached (e.g., 24-48 hours).
- **Analysis:** Filter the samples and determine the concentration of the dissolved compound in the supernatant of each mixture using an appropriate analytical technique.

Visualizations



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Caption: Troubleshooting workflow for addressing solubility challenges with 2,5-Dihydrophenylalanine.

Caption: Relationship between pH, ionization state, and solubility of an amino acid.

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